

An In-depth Technical Guide to Disiloxane

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Compound of Interest

Compound Name: *Disiloxane*

Cat. No.: *B077578*

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Disiloxane ($\text{Si}_2\text{H}_6\text{O}$) is the simplest member of the siloxane family, characterized by a central Si-O-Si linkage with hydrogen atoms bonded to the silicon atoms.^[1] This foundational compound and its derivatives are of significant interest to researchers and professionals in materials science, chemistry, and drug development due to their unique chemical properties and versatile applications.^[2] This guide provides a comprehensive overview of **disiloxane**, its identifiers, physicochemical properties, synthesis methodologies, and its emerging role in pharmaceutical and biomedical fields.

Core Identifiers and Nomenclature

Accurate identification is critical in scientific research and development. **Disiloxane** is cataloged under several names and reference numbers across various chemical databases.

Identifier Type	Value	Reference
CAS Number	13597-73-4	[2] [3] [4]
IUPAC Name	silyloxsilane	[5]
Synonyms	Disilyl ether, Disilyl oxide, Siliclyl oxide, Silane, oxybis-	[1] [3] [6]
Molecular Formula	H ₆ OSi ₂	[3] [5] [6]
InChI	InChI=1S/H6OSi2/c2-1-3/h2-3H3	[3] [5]
InChIKey	KPUWHANPEXNPJT-UHFFFAOYSA-N	[3] [5]
Canonical SMILES	O([SiH3])[SiH3]	[3] [5]
PubChem CID	123318	[1] [5]
EPA DSSTox ID	DTXSID70929193	[1] [5]

Physicochemical and Structural Properties

Disiloxane is a colorless, pungent gas under standard conditions.[\[1\]](#) Its molecular structure is notable for its wide Si-O-Si bond angle, which influences its chemical stability and reactivity.[\[1\]](#) [\[2\]](#) This unusual angle is attributed to negative hyperconjugation between the oxygen p orbitals and the silicon σ* antibonding orbitals.[\[1\]](#)

Property	Value	Notes
Molecular Weight	78.22 g/mol	[2][3][6]
Appearance	Colorless gas	[1][2]
Melting Point	-144 °C	[3][6]
Boiling Point	-15.2 °C	[1][3][6]
Density	0.881 g/cm³	At -80 °C[3]
Vapor Pressure	3010 mmHg	At 25 °C[6]
Si-O-Si Bond Angle	~142°	In the solid state at 108 K[1]
Dipole Moment	0.24 D	[1]

Synthesis and Experimental Protocols

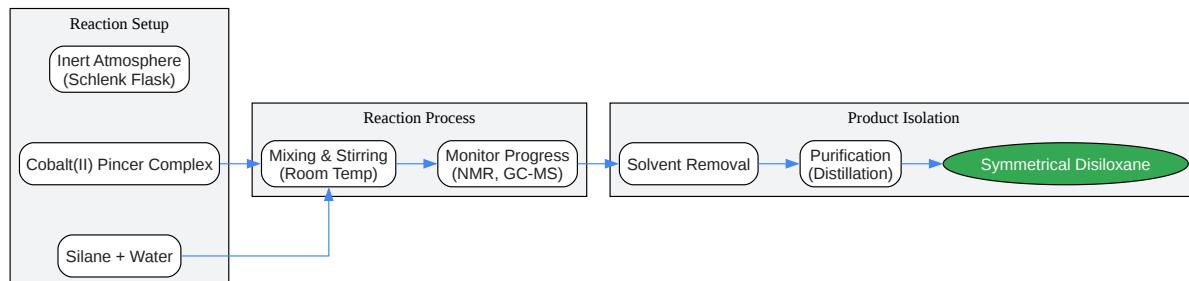
The synthesis of **disiloxanes** can be achieved through various methods, including the dehydrogenative coupling of silanes and silanols or the hydrosilylation of alkenes and alkynes for more complex derivatives.[7][8] Below is a representative experimental protocol for the cobalt-catalyzed synthesis of symmetrical siloxanes from silanes and water, which illustrates a modern approach to forming the **disiloxane** bond.

Experimental Protocol: Cobalt-Catalyzed Synthesis of Symmetrical Siloxanes[8]

This protocol describes the synthesis of symmetrical siloxanes via the dehydrocoupling of silanes with water, catalyzed by a NNNHtBu cobalt(II) pincer complex. The reaction proceeds under mild conditions and produces molecular hydrogen as the only byproduct.[8]

- Materials and Setup:
 - Reactants: Primary or secondary silane (e.g., phenylsilane), deionized water.
 - Catalyst: NNNHtBu cobalt(II) pincer complex.
 - Solvent: Anhydrous solvent (e.g., THF), if required.

- Apparatus: A Schlenk flask or a similar reaction vessel equipped with a magnetic stirrer, under an inert nitrogen atmosphere. All reactions should be performed in a well-ventilated fume hood.[8]
- Procedure:
 - Under a nitrogen atmosphere, the silane is added to the reaction vessel.
 - The cobalt(II) catalyst is introduced into the reaction vessel. The catalyst loading is typically low (e.g., 1-5 mol%).
 - Deionized water (as a reactant) is added stoichiometrically to the mixture.
 - The reaction mixture is stirred at room temperature or slightly elevated temperatures, as specified for the particular silane.
 - The reaction progress is monitored by techniques such as NMR spectroscopy (^1H , ^{29}Si) or GC-MS to observe the consumption of the silane and the formation of the **disiloxane** product.
 - Upon completion, the product can be isolated by removing the solvent under vacuum. Further purification, if necessary, can be performed using standard techniques like distillation or chromatography.
- Mechanism: The reaction is understood to proceed via a homogeneous pathway involving the catalytic oxidation of the silane to a silanol, followed by a dehydrocoupling process to form the Si-O-Si bond of the **disiloxane**.[8]



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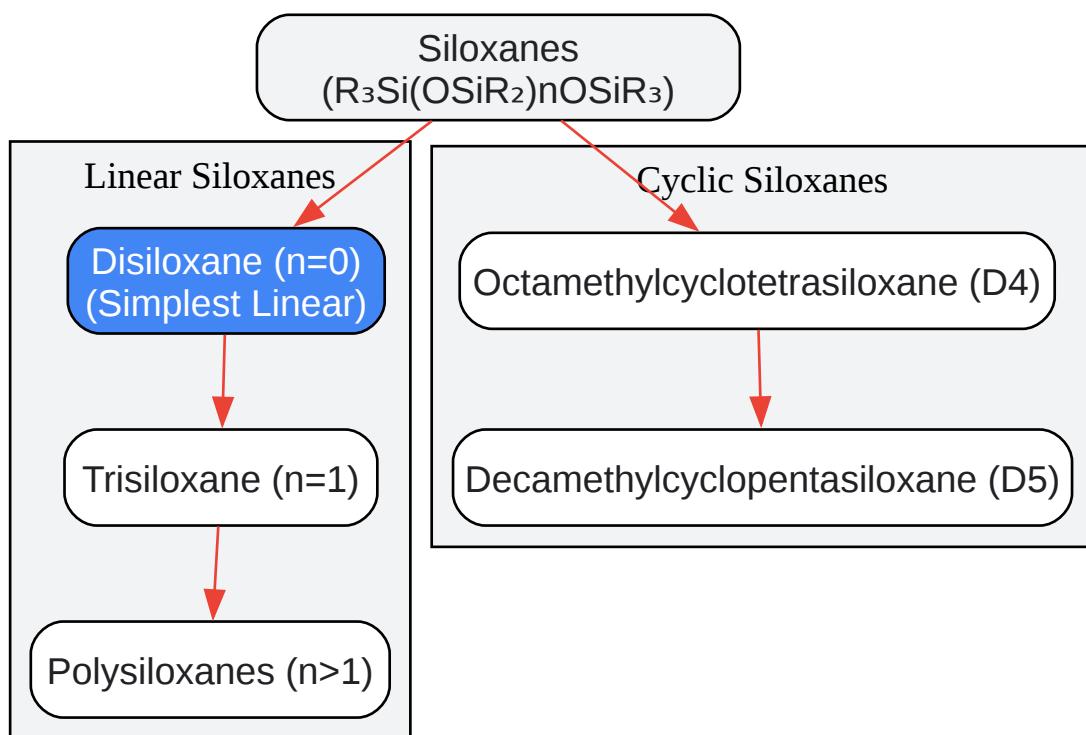
*Workflow for Cobalt-Catalyzed **Disiloxane** Synthesis.*

Applications in Research and Drug Development

While the parent **disiloxane** is a foundational chemical, its derivatives have widespread applications, from consumer products to advanced biomedical technologies.[1][2]

- Cosmetics and Personal Care: Volatile, low-molecular-weight siloxanes like hexamethyl**disiloxane** are used extensively in cosmetics to provide a smooth, non-greasy feel and to act as a fast-drying solvent in products like sunscreens, hair sprays, and moisturizers.[1]
- Industrial Uses: **Disiloxanes** serve as precursors for silicone polymers, high-performance lubricants, and sealants due to their thermal stability.[2][6]
- Drug Delivery and Biomedical Applications:
 - Topical Formulations: Low-molecular-weight volatile silicones are used in topical spray formulations to deliver drugs, offering benefits like non-irritation and effective solubilization of the active pharmaceutical ingredient (API).[9]

- Prodrug Strategies: The reactivity of silyl ethers, which contain the Si-O-C linkage analogous to the Si-O-Si bond in **disiloxanes**, can be controlled. This allows for their use in acid-sensitive prodrugs designed to release the active drug under specific physiological conditions, such as the acidic environment of the stomach.[10]
- Biocompatible Materials: The biocompatibility of certain siloxane derivatives makes them suitable for use in medical devices and drug delivery systems.[11] For instance, divinyltetramethyl**disiloxane** (DVTMS) is being explored for these applications due to its non-toxic nature.[11]
- Protecting Groups in Synthesis: In complex organic synthesis, particularly in drug discovery, **disiloxane**-based protecting groups like tetraisopropyl**disiloxane** (TIPDS) are used to protect diols, allowing for selective reactions at other parts of a molecule.[12]



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Classification of Siloxanes.

Safety and Handling

Disiloxane itself is a gas and should be handled with appropriate precautions in a well-ventilated area.^[6] For its common liquid derivatives like hexamethyl**disiloxane**, standard laboratory safety protocols are required. This includes using personal protective equipment such as safety glasses, gloves, and handling the substance in a fume hood.^[13] Many short-chain siloxanes are considered to have low toxicity and are generally regarded as safe for use in consumer products.^{[14][15]} However, as with any chemical, a thorough review of the specific Safety Data Sheet (SDS) is essential before use.

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